

An In-depth Technical Guide to Ethyl Chlorodifluoroacetate

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Compound of Interest

Compound Name: *Ethyl chlorodifluoroacetate*

Cat. No.: *B1584493*

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This technical guide provides a comprehensive overview of **ethyl chlorodifluoroacetate**, a versatile fluorinated building block utilized in the synthesis of pharmaceuticals, agrochemicals, and specialty materials. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

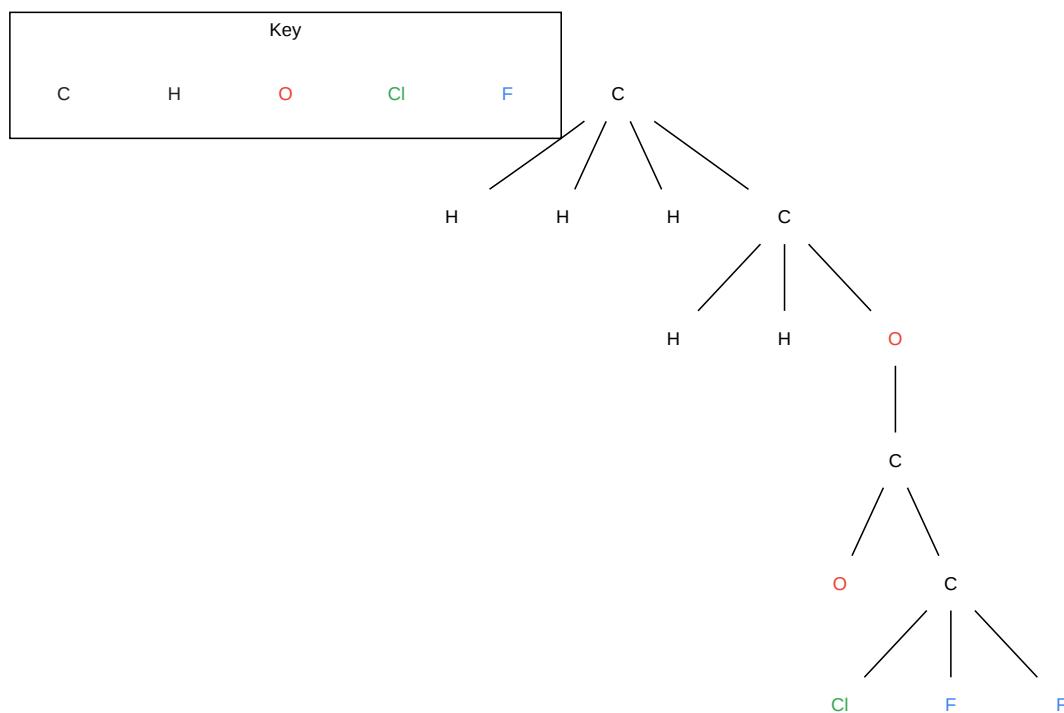
Chemical Structure and Formula

Ethyl chlorodifluoroacetate is a halogenated ester with the chemical formula C₄H₅ClF₂O₂. Its structure features a central carbonyl carbon bonded to an ethoxy group and a chlorodifluoromethyl group.

Chemical Identifiers:

- IUPAC Name: ethyl 2-chloro-2,2-difluoroacetate[1][2]
- CAS Number: 383-62-0[1][3]
- Synonyms: Ethyl 2-chloro-2,2-difluoroacetate, Chlorodifluoroacetic acid ethyl ester[1][2][4]

Chemical Structure of Ethyl Chlorodifluoroacetate

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Caption: 2D structure of **ethyl chlorodifluoroacetate**.

Physicochemical Properties

Ethyl chlorodifluoroacetate is a colorless to nearly colorless liquid.^[5] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Weight	158.53 g/mol	[3]
Density	1.252 g/mL at 25 °C	[3]
Boiling Point	96-97.5 °C	[3]
Refractive Index	n _{20/D} 1.358	[3]
SMILES	CCOC(=O)C(F)(F)Cl	[2][3]
InChIKey	GVCAWQUJCHZRCB-UHFFFAOYSA-N	[2][3]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **ethyl chlorodifluoroacetate**.

NMR Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show a triplet corresponding to the methyl protons (CH₃) and a quartet for the methylene protons (CH₂) of the ethyl group.
- ¹³C NMR: The carbon NMR spectrum will display four distinct signals corresponding to the four unique carbon environments in the molecule. The carbon of the chlorodifluoromethyl group will be significantly affected by the attached halogens.
- ¹⁹F NMR: The fluorine NMR spectrum is expected to show a singlet for the two equivalent fluorine atoms. The chemical shift will be in the characteristic region for fluorine atoms attached to a carbon bearing a chlorine and a carbonyl group.

Infrared (IR) Spectroscopy

The IR spectrum of **ethyl chlorodifluoroacetate** is characterized by strong absorption bands corresponding to the C=O (carbonyl) stretching vibration, typically in the region of 1750-1735 cm⁻¹, and C-F stretching vibrations. A study on the atmospheric chemistry of **ethyl chlorodifluoroacetate** monitored its concentration using infrared absorption at 1311 and 1188 cm⁻¹.[6]

Mass Spectrometry

The mass spectrum of **ethyl chlorodifluoroacetate** will show a molecular ion peak and characteristic fragmentation patterns. The fragmentation is influenced by the presence of the ester group and the halogen atoms. Common fragmentation pathways include the loss of the ethoxy group (-OCH₂CH₃), the ethyl group (-CH₂CH₃), and cleavage of the C-C bond adjacent to the carbonyl group. The presence of chlorine will result in isotopic peaks (M and M+2) for chlorine-containing fragments.^[7] The most abundant fragment ions are observed at m/z = 29 ([C₂H₅]⁺), m/z = 85 ([CClF₂CO]⁺), and m/z = 27 ([C₂H₃]⁺).^[2]

Synthesis and Reactivity

Ethyl chlorodifluoroacetate is a key intermediate in the synthesis of various fluorinated organic compounds.^[5] It serves as a valuable building block in the production of agrochemicals, pharmaceuticals, and specialty chemicals.^[5] Its reactivity is centered around the ester functionality and the halogenated carbon, making it a versatile reagent in organic synthesis.

Experimental Protocol: Synthesis of a Related Compound, Ethyl Chlorofluoroacetate

The following is a detailed experimental protocol for the synthesis of the closely related compound, ethyl chlorofluoroacetate, which illustrates a common synthetic approach for such halogenated esters.^[8]

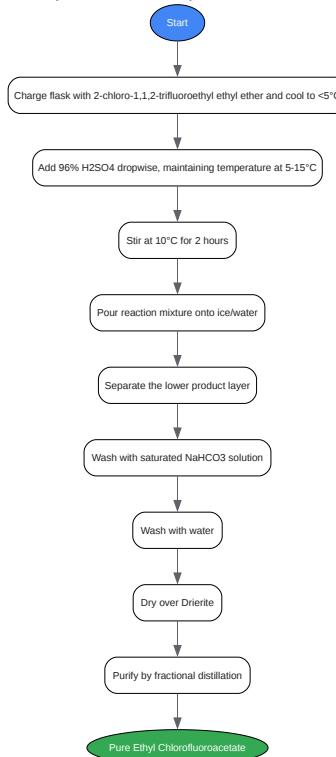
Materials:

- 2-chloro-1,1,2-trifluoroethyl ethyl ether
- 96% Sulfuric acid
- Crushed ice
- Saturated sodium bicarbonate solution
- Drierite (or other suitable drying agent)

Procedure:

- A 2-liter, three-necked round-bottomed flask is equipped with a mechanical stirrer, a 500-mL dropping funnel, and a thermometer with an outlet for evolved hydrogen fluoride.
- The flask is charged with 340 g (2.09 moles) of crude 2-chloro-1,1,2-trifluoroethyl ethyl ether and cooled in an ice bath to below 5°C.
- From the dropping funnel, 228 mL of 96% sulfuric acid (420 g, 4.1 moles) is added at a rate that maintains the reaction temperature between 5-15°C. This addition typically takes 30-45 minutes.
- The reaction mixture is stirred at 10°C for 2 hours.
- The mixture is then carefully poured onto a mixture of 1 kg of crushed ice and 500 mL of water.
- The product, a nearly white oil, separates as the lower layer.
- The product layer is separated and washed with three 25-mL portions of saturated sodium bicarbonate solution, followed by four 25-mL portions of water, until free of acid.
- The washed product is dried over 10 g of Drierite.
- The crude, dried ester (typically 200–210 g, 68–71% yield) is purified by fractional distillation to yield pure ethyl chlorofluoroacetate (190–200 g, 65–68% yield) with a boiling point of 129–130°C.[8]

Synthetic Workflow for Ethyl Chlorofluoroacetate

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Caption: A generalized workflow for the synthesis of ethyl chlorofluoroacetate.

Applications in Research and Drug Development

Ethyl chlorodifluoroacetate is a valuable reagent in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.^[9] The incorporation of fluorine atoms into organic molecules can significantly enhance their biological activity and stability.^[5]

Key Applications:

- Synthesis of Fluorinated Compounds: It serves as a key intermediate in the production of a wide range of fluorinated organic compounds.^[5]

- Pharmaceutical Development: It plays a role in the synthesis of active pharmaceutical ingredients (APIs), especially those where fluorine incorporation is desired to improve biological properties.
- Agrochemicals: It is used in the formulation of certain pesticides, where the fluorine atoms can enhance efficacy and stability.
- Material Science: This compound is involved in the development of specialty polymers and coatings, imparting properties such as chemical resistance and durability.

Safety and Handling

Ethyl chlorodifluoroacetate is a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: It is a highly flammable liquid and vapor.[\[2\]](#) It causes severe skin burns and eye damage.[\[2\]](#) It is also harmful if inhaled, in contact with skin, or if swallowed.[\[10\]](#)
- Precautions: Keep away from sources of ignition.[\[10\]](#) Wear suitable protective clothing, gloves, and eye/face protection.[\[10\]](#) In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[10\]](#) Take off all contaminated clothing immediately.[\[10\]](#)

Always consult the Safety Data Sheet (SDS) before handling this compound.

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